

Selectivity & Cross-Reactivity Profiling of 7-Methoxyquinolin-3-amine Scaffolds

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Compound of Interest

Compound Name: 7-Methoxyquinolin-3-amine

CAS No.: 87199-83-5

Cat. No.: B1587027

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Executive Summary: The Scaffold Paradox

The **7-methoxyquinolin-3-amine** scaffold represents a "privileged structure" in medicinal chemistry, particularly for Type II kinase inhibitors targeting c-Met, VEGFR, and AXL. Unlike its isomer, the 4-aminoquinoline (famous for antimalarials like Chloroquine and AChE inhibitors like Tacrine), the 3-amino variant offers a unique vector for extending into the hydrophobic back-pocket of kinases.

However, this potency comes with a significant cross-reactivity risk. The electron-rich 7-methoxy group, while enhancing binding affinity via hydrogen bonding, frequently correlates with off-target binding to the hERG potassium channel (cardiotoxicity risk) and CYP450 enzymes (metabolic instability).

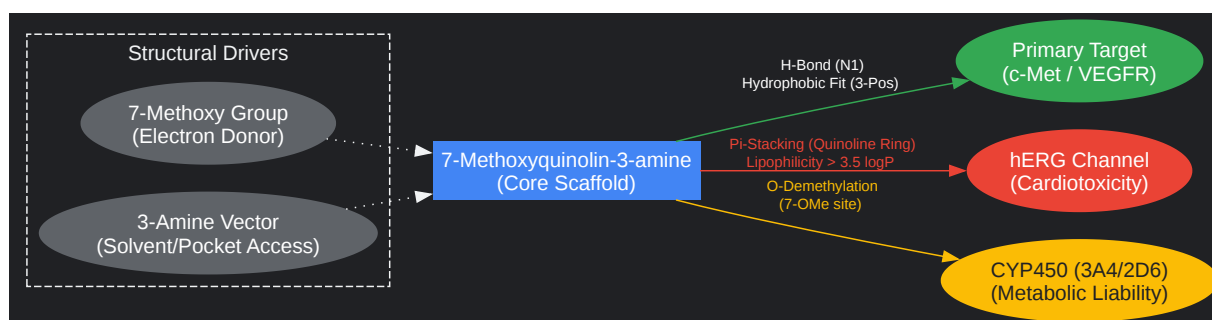
This guide objectively compares the **7-methoxyquinolin-3-amine** scaffold against standard alternatives and outlines the mandatory cross-reactivity profiling workflows required to validate clinical candidates.

Structural Basis of Cross-Reactivity

To understand the experimental data, we must first define the structural causality. The 7-methoxy group is not merely a substituent; it is an electronic anchor.

- The Mechanism: The quinoline nitrogen (N1) acts as a hydrogen bond acceptor in the kinase hinge region.[1] The 7-methoxy group (electron-donating) increases the basicity of N1, strengthening this bond.
- The Cross-Reactivity Vector: The 3-amine position typically bears a linker (urea/amide) connecting to a hydrophobic tail. If this tail is too lipophilic, the molecule loses selectivity, "crossing over" to inhibit other tyrosine kinases (e.g., EGFR vs. c-Met) or binding to the inner pore of hERG.

Figure 1: Structural Pharmacophore & Interaction Map



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Caption: Interaction map highlighting the structural features of the scaffold that drive both therapeutic efficacy and off-target cross-reactivity risks.

Comparative Performance Analysis

The following table contrasts the **7-methoxyquinolin-3-amine** scaffold with its two primary competitors in drug discovery: the Quinazoline scaffold (e.g., Gefitinib) and the 4-Aminoquinoline scaffold.

Table 1: Selectivity & Performance Matrix

Feature	7-Methoxyquinolin-3-amine	Quinazoline (e.g., Gefitinib)	4-Aminoquinoline (e.g., Tacrine)
Primary Utility	Type II Kinase Inhibitors (c-Met, VEGFR)	Type I Kinase Inhibitors (EGFR)	AChE Inhibitors / Antimalarials
Kinome Selectivity	Moderate-High (Tunable via 3-position)	Low-Moderate (Often promiscuous)	Low (High cross-reactivity with BuChE)
hERG Liability	High Risk (Requires specific mitigation)	Moderate Risk	Moderate Risk
Metabolic Stability	Vulnerable (7-OMe is a metabolic soft spot)	Stable (often fluorinated)	Variable (prone to hepatotoxicity)
Binding Mode	DFG-out (Inactive conformation)	DFG-in (Active conformation)	Intercalation / Active Site
Key Advantage	Access to deep hydrophobic pockets	High potency (sub-nanomolar)	Proven CNS penetration

Analyst Insight: While Quinazolines are superior for "brute force" potency on active kinases, the **7-Methoxyquinolin-3-amine** derivatives allow for greater selectivity by stabilizing the inactive (DFG-out) kinase conformation. However, this comes at the cost of a higher baseline risk for hERG inhibition, necessitating the rigorous screening protocols detailed below.

Critical Cross-Reactivity Studies

To validate a lead compound derived from this scaffold, you cannot rely on simple IC50 generation. You must prove the compound does not "cross-react" with the safety panel.

Study A: The Kinome Scan (Promiscuity Check)

Objective: Determine if the 3-amine extension makes the molecule too "sticky," causing it to inhibit off-target kinases (e.g., inhibiting Insulin Receptor while targeting c-Met).

- Standard: Selectivity Score (S-score) < 0.05 at 1 μ M.

- Method: Competition binding assays (e.g., KINOMEscan™) are preferred over activity assays for the primary screen to avoid false positives from ATP competition.

Study B: hERG Cross-Reactivity (Safety Critical)

Objective: The planar quinoline ring can intercalate into the hERG channel pore, causing QT prolongation (fatal arrhythmia).

- Threshold: hERG IC50 should be > 30-fold higher than the therapeutic Target IC50 (Safety Margin).

Experimental Protocols

Protocol 1: Automated hERG Patch Clamp Assay

This protocol is the industry standard for assessing the specific cross-reactivity risk of quinoline derivatives.

Materials:

- CHO (Chinese Hamster Ovary) cells stably expressing hERG channels.
- Extracellular Solution: 2 mM CaCl₂, 1 mM MgCl₂, 4 mM KCl, 145 mM NaCl, 10 mM Glucose, 10 mM HEPES (pH 7.4).
- Positive Control: E-4031 (Known hERG blocker).

Workflow:

- Cell Preparation: Harvest CHO-hERG cells at 70-80% confluence. Resuspend in extracellular solution to a density of 5×10^6 cells/mL.
- Seal Formation: Dispense cells into the patch plate (e.g., QPatch or Patchliner system). Establish GΩ seals.
- Voltage Protocol:
 - Hold potential at -80 mV.

- Depolarize to +40 mV for 500 ms (activates channels).
- Repolarize to -50 mV for 500 ms (elicits tail current).
- Compound Application: Apply the **7-methoxyquinolin-3-amine** derivative at increasing concentrations (e.g., 0.1, 1, 10, 30 μ M). Allow 3 minutes of contact time per concentration.
- Data Analysis: Measure the peak tail current amplitude. Normalize to baseline (pre-compound). Calculate IC50 using a Hill equation fit.

Validation Criteria:

- Seal resistance > 200 M Ω .
- Tail current amplitude > 400 pA.
- E-4031 IC50 must fall within 50-100 nM.

Protocol 2: Kinase Selectivity Profiling (FRET-Based)

Used to differentiate the target (e.g., c-Met) from cross-reactive off-targets (e.g., EGFR).

Methodology (Z'-LYTE):

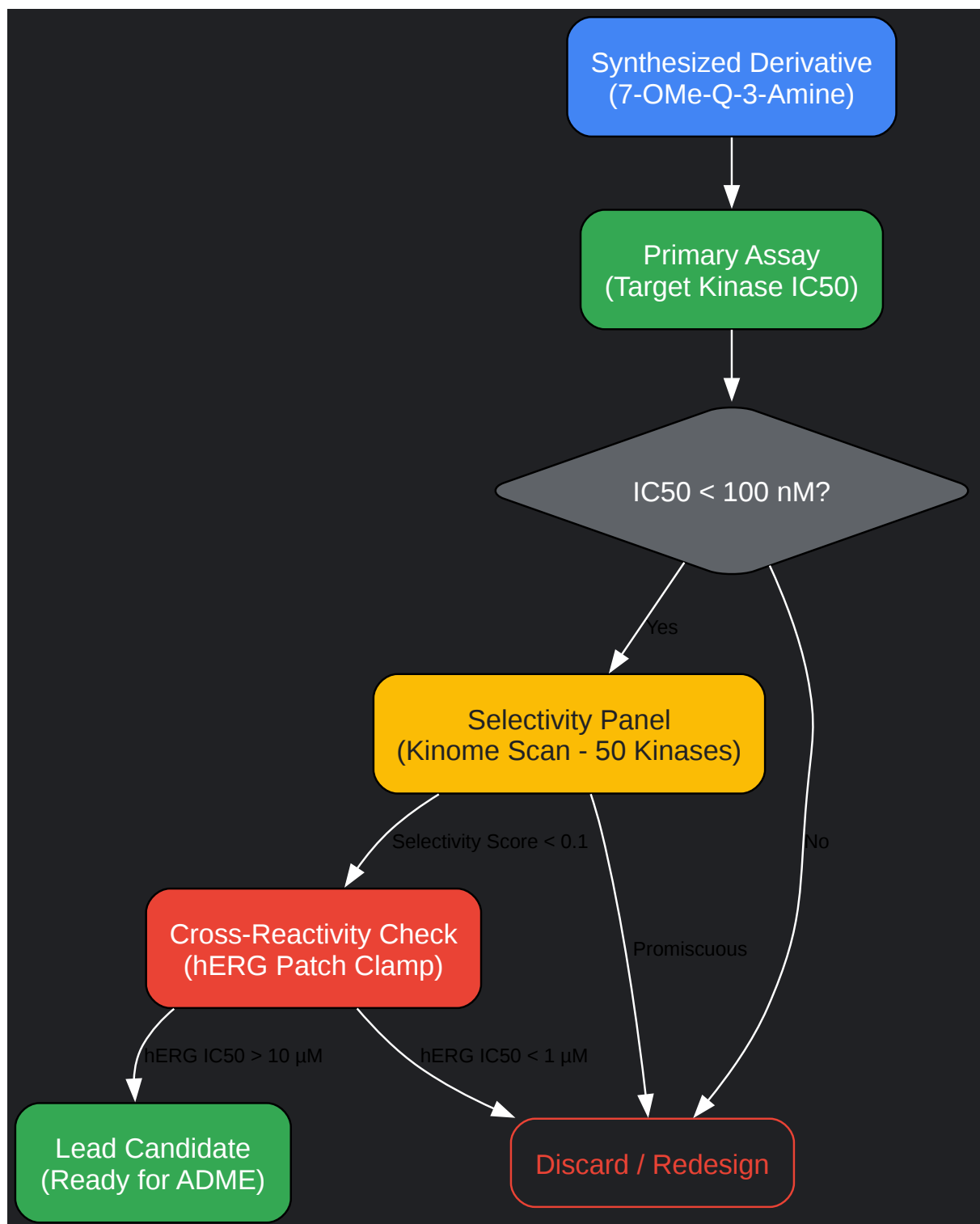
- Reaction Mix: Combine Kinase (e.g., c-Met), Peptide Substrate (Coumarin-Fluorescein labeled), and ATP (at K_m apparent) in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- Incubation: Add test compound (10-point dilution series). Incubate for 60 minutes at Room Temperature.
- Development: Add Development Reagent (Protease). This protease cleaves non-phosphorylated peptides.
 - Mechanism:[2][3][4] Phosphorylation inhibits cleavage. Uncleaved peptides maintain FRET (high emission ratio). Cleaved peptides disrupt FRET.
- Readout: Measure Fluorescence Emission at 445 nm (Coumarin) and 520 nm (Fluorescein).

- Calculation: Calculate the Emission Ratio. High phosphorylation (Active Kinase) = High Ratio. Inhibition = Low Ratio.

Visualization: The Screening Workflow

The following diagram illustrates the decision matrix for advancing a **7-methoxyquinolin-3-amine** derivative. Note the "Kill Step" at the hERG assay.

Figure 2: Selectivity Screening Cascade



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Caption: Decision tree for evaluating quinoline derivatives. The hERG safety check is the critical "gatekeeper" for this scaffold class.

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